

JNJ-42041935 degradation in solution over time

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Compound of Interest

Compound Name: JNJ-42041935

Cat. No.: B608221

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JNJ-42041935 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **JNJ-42041935** in solution. Below you will find troubleshooting guides, frequently asked questions, and detailed experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **JNJ-42041935** solution appears to have precipitated. What should I do?

A1: Precipitation can occur if the solubility limit is exceeded or due to improper storage.

- Troubleshooting Steps:
 - Gently warm the solution to 37°C to see if the precipitate redissolves.
 - Sonication can also aid in redissolving the compound.^[1]
 - If precipitation persists, it may be necessary to prepare a fresh stock solution at a lower concentration.
 - For in vivo formulations, ensure that the solvents are added sequentially and the solution is clear before adding the next solvent.^[1]

Q2: How should I prepare a stock solution of **JNJ-42041935**?

A2: It is recommended to prepare a concentrated stock solution in an appropriate organic solvent.

- Recommended Solvents:
 - Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions, with a solubility of up to 100 mg/mL.[\[2\]](#)
 - Other options include Dimethylformamide (DMF) at 25 mg/mL and Ethanol at 10 mg/mL.[\[3\]](#)[\[4\]](#)
- Protocol: Refer to the detailed "Preparation of Stock Solution" protocol below.

Q3: What are the recommended storage conditions for **JNJ-42041935** solutions to minimize degradation?

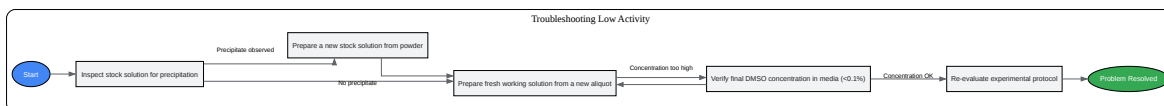
A3: Proper storage is crucial to maintain the stability of **JNJ-42041935**.

- Stock Solutions: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[1\]](#) Under these conditions, stock solutions in DMSO are stable for up to 6 months.[\[5\]](#)
- Short-term Storage: For use within one week, aliquots can be stored at 4°C.[\[1\]](#)
- Working Solutions: It is highly recommended to prepare working solutions for in vivo experiments fresh on the day of use.[\[6\]](#)[\[7\]](#)

Q4: I am observing lower than expected activity in my cell-based assay. Could this be related to compound degradation?

A4: Yes, a loss of activity can be indicative of compound degradation or improper handling.

- Troubleshooting Workflow:



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Low Activity Troubleshooting Workflow

Data on JNJ-42041935 Stability and Solubility

The following tables summarize the stability and solubility of **JNJ-42041935** based on available data.

Table 1: Stability of **JNJ-42041935**

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years	Protect from light.[3] [5]
Stock Solution (in DMSO)	-20°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.[2] [5]
Stock Solution (in solvent)	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[1]
Short-term Stock Solution	4°C	Up to 1 week	[1]

Table 2: Solubility of **JNJ-42041935**

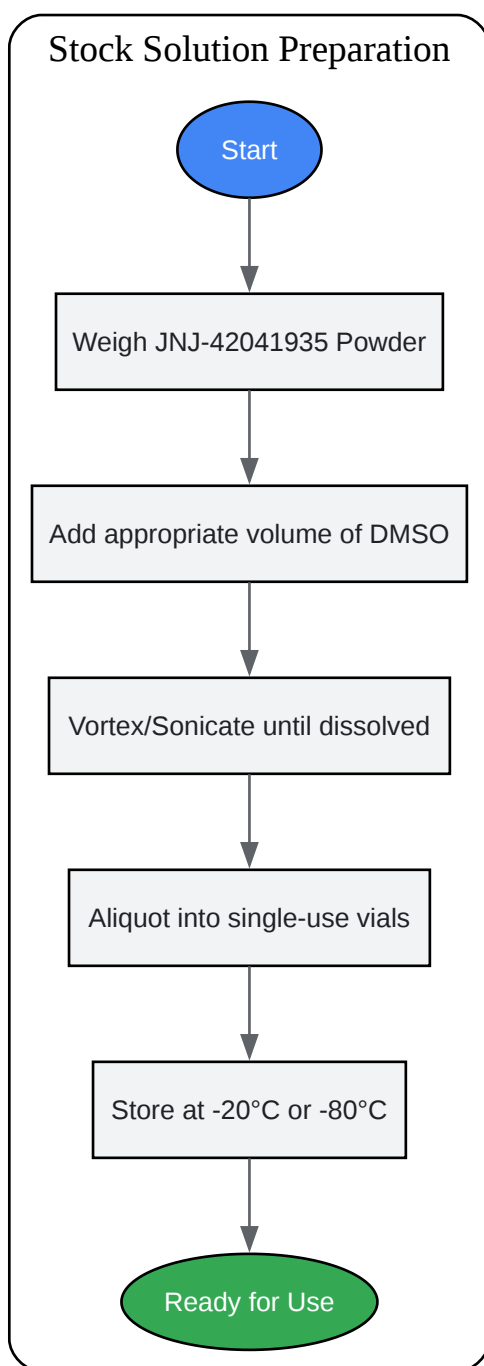
Solvent	Concentration	Notes
DMSO	up to 100 mg/mL	[2]
DMF	25 mg/mL	
Ethanol	10 mg/mL	[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	Poor aqueous solubility.
In Vivo Formulation*	2 mg/mL	Sonication is recommended.[1]

*10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline[1]

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

- Calculate: **JNJ-42041935** has a molecular weight of 346.65 g/mol .[2] To prepare a 100 mM solution, you will need 34.665 mg per 1 mL of DMSO.
- Weigh: Accurately weigh the required amount of **JNJ-42041935** powder.
- Dissolve: Add the appropriate volume of high-purity DMSO.
- Mix: Vortex or sonicate the solution until the compound is completely dissolved.
- Store: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.



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Stock Solution Preparation Workflow

Protocol 2: Preparation of In Vivo Formulation (2 mg/mL)

This protocol is for a formulation containing 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[1]

- Prepare a concentrated stock: Dissolve **JNJ-42041935** in DMSO first. For a final concentration of 2 mg/mL, you can make a 20 mg/mL stock in DMSO.
- Sequential Addition:
 - Start with the 10% volume of the DMSO stock.
 - Add the 40% volume of PEG300 and mix thoroughly.
 - Add the 5% volume of Tween 80 and mix until the solution is clear.
 - Finally, add the 45% volume of saline and mix.
- Ensure Dissolution: If any precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[6][7]
- Use Immediately: This working solution should be prepared fresh and used on the same day. [1]

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